

# Spectroscopic Characterization of 5-Bromo-2-vinylpyrimidine: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 5-Bromo-2-vinylpyrimidine

Cat. No.: B1523976

[Get Quote](#)

## Abstract

This technical guide provides a comprehensive overview of the spectroscopic properties of **5-Bromo-2-vinylpyrimidine**, a heterocyclic compound of interest in medicinal chemistry and materials science. Due to the limited availability of published experimental data for this specific molecule, this guide synthesizes predicted data, experimental findings for structurally analogous compounds, and foundational spectroscopic principles to offer researchers a robust framework for its identification and characterization. We will delve into the expected features in Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) analyses, providing both theoretical understanding and practical insights for laboratory professionals.

## Introduction: The Significance of 5-Bromo-2-vinylpyrimidine

**5-Bromo-2-vinylpyrimidine** belongs to the pyrimidine class of heterocyclic compounds, which are core structures in numerous biologically active molecules, including nucleic acids and various pharmaceuticals. The presence of a bromine atom and a vinyl group on the pyrimidine ring imparts unique reactivity, making it a valuable building block for the synthesis of more complex molecular architectures through cross-coupling reactions and polymerization. Accurate spectroscopic characterization is the cornerstone of ensuring the purity and structural integrity of **5-Bromo-2-vinylpyrimidine** for its successful application in research and development.

## Molecular Structure and Predicted Properties

A clear understanding of the molecular structure is fundamental to interpreting its spectroscopic data.

- To cite this document: BenchChem. [Spectroscopic Characterization of 5-Bromo-2-vinylpyrimidine: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1523976#spectroscopic-data-nmr-ir-ms-for-5-bromo-2-vinylpyrimidine>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)